

The Enigmatic Biosynthesis of Dibritannilactone B: A Call for Scientific Exploration

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Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592887*

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An In-depth Technical Guide on the Current State of Knowledge

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibritannilactone B, a sesquiterpene lactone isolated from the plant *Inula britannica*, presents a significant enigma in the field of natural product biosynthesis.[1][2] Despite its classification within a well-studied class of compounds, publicly available scientific literature lacks specific details regarding its biosynthetic pathway, including the key enzymes, intermediates, and regulatory mechanisms. This technical guide consolidates the currently available information on **Dibritannilactone B**, highlighting the conspicuous absence of a defined biosynthetic route. It aims to provide a foundational understanding for researchers and to underscore the critical need for further investigation into the synthesis of this potentially bioactive molecule.

Introduction

Dibritannilactone B is a natural product with the chemical formula $C_{34}H_{46}O_9$ and a molecular weight of 598.72 g/mol.[1] As a sesquiterpenoid lactone, it belongs to a large family of natural products known for their diverse and potent biological activities.[3] These compounds are characterized by a 15-carbon skeleton, often incorporating a lactone ring.[3] While vendor information suggests potential roles in modulating cellular pathways related to inflammation and apoptosis, specific, peer-reviewed studies confirming these activities for **Dibritannilactone**

B are not publicly accessible.[1][3] The primary source of this compound is the aerial parts of *Inula britannica*, a plant with a history of use in traditional medicine.[1]

Current Knowledge and Significant Gaps

A thorough review of scientific databases and literature reveals a critical gap in the understanding of **Dibritannilactone B**'s biosynthesis. Key missing information includes:

- **Elucidation of the Biosynthetic Pathway:** The specific enzymatic steps and metabolic intermediates leading to the formation of **Dibritannilactone B** are unknown.
- **Genetic Basis of Production:** The genes and gene clusters responsible for encoding the biosynthetic enzymes in *Inula britannica* have not been identified.
- **Quantitative Data:** There is a lack of quantitative data such as enzyme kinetics, metabolic flux, and production yields.
- **Detailed Experimental Protocols:** Specific, validated protocols for the isolation, purification, and total synthesis of **Dibritannilactone B** are not available in the public domain.[3]

Physicochemical Properties

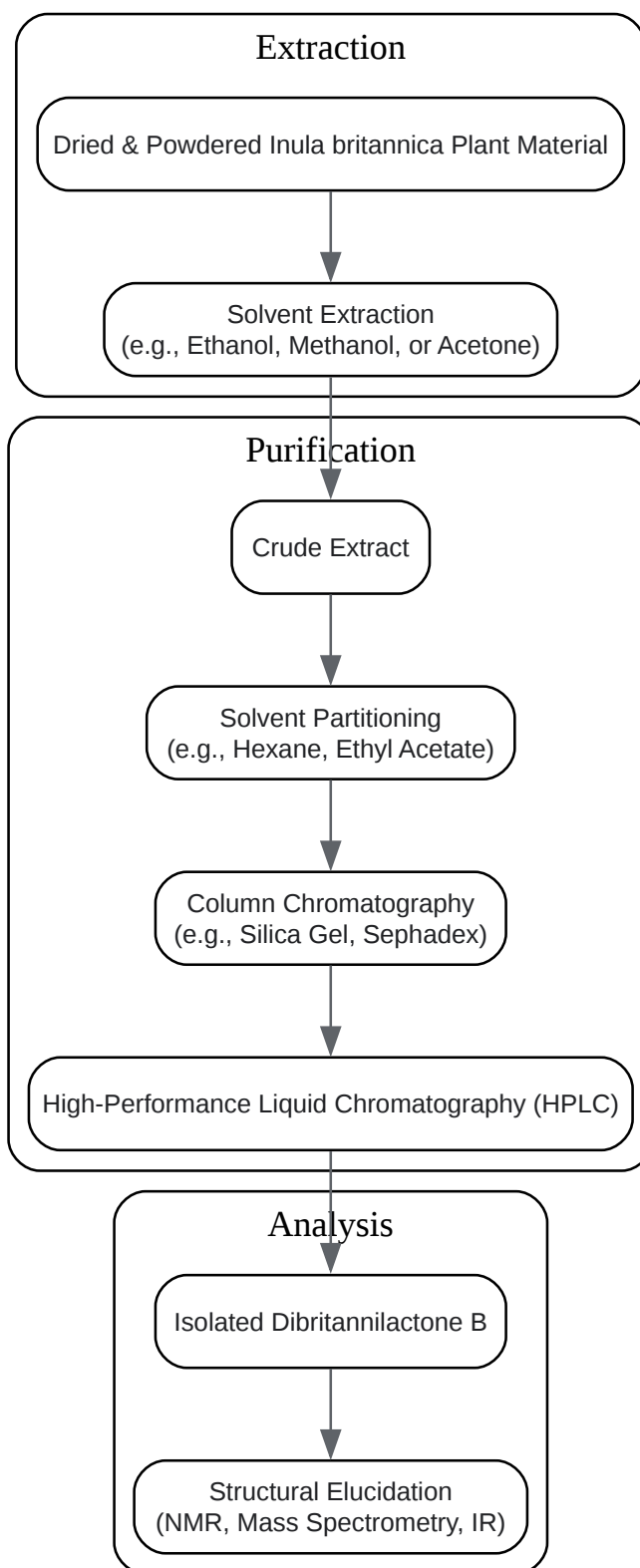
While biosynthetic data is scarce, some fundamental properties of **Dibritannilactone B** have been reported.

Property	Value	Source
CAS Number	1829580-18-8	Chemical Supplier Catalogs[1]
Molecular Formula	C ₃₄ H ₄₆ O ₉	Chemical Supplier Catalogs[1]
Molecular Weight	598.72 g/mol	Chemical Supplier Catalogs[1]
Source Organism	<i>Inula britannica</i>	Chemical Supplier Catalogs[1] [2]

Note: It is important to note that the CAS number 1829580-18-8 has also been associated with a different chemical entity by at least one vendor, highlighting the need for careful verification of supplied materials.[3]

A Generalized Approach to Sesquiterpene Lactone Isolation

In the absence of a specific protocol for **Dibritannilactone B**, a general workflow for the isolation of sesquiterpene lactones from *Inula* species can be proposed. This serves as a starting point for researchers interested in obtaining this compound for further study.



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